

Application Notes and Protocols for the Preparation of Sulprofos Oxon Analytical Standard

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Compound of Interest

Compound Name: *Sulprofos oxon*

CAS No.: 38527-90-1

Cat. No.: B1606798

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Department], Senior Application Scientist

Abstract

This document provides a comprehensive guide for the preparation of a **sulprofos oxon** analytical standard. Sulprofos, an organothiophosphate insecticide, undergoes metabolic or environmental oxidation to its more toxic oxon analog, making the availability of a pure analytical standard of the oxon critical for toxicological studies, residue analysis, and drug development.^[1] This guide details a laboratory-scale synthesis of **sulprofos oxon** from sulprofos, followed by protocols for purification, characterization, and the preparation of standard solutions. The methodologies are designed to ensure the accuracy, purity, and stability of the prepared standard, incorporating principles of scientific integrity and established best practices.

Introduction: The Significance of Sulprofos Oxon

Sulprofos is an organothiophosphate insecticide that functions as an acetylcholinesterase (AChE) inhibitor.[1] However, its primary mode of toxic action is mediated through its oxidative metabolite, **sulprofos oxon**. The conversion of the thion ($P=S$) group in sulprofos to the oxon ($P=O$) group results in a much more potent inhibitor of AChE.[2] This bioactivation process is a common feature of many organothiophosphate pesticides.[2]

The increased toxicity of the oxon metabolite necessitates its accurate detection and quantification in various matrices, including environmental samples, agricultural products, and biological tissues. Therefore, the availability of a well-characterized **sulprofos oxon** analytical standard is paramount for:

- **Toxicological Research:** To investigate the mechanisms of toxicity and establish dose-response relationships.
- **Residue Analysis:** For the accurate monitoring of sulprofos and its toxic metabolite in food and environmental samples to ensure regulatory compliance and public safety.
- **Drug Development:** In the context of developing antidotes or therapeutic interventions for organophosphate poisoning.

This application note provides a detailed, self-validating protocol for the in-house preparation of a **sulprofos oxon** analytical standard, addressing the challenges of its potential instability and the need for high purity.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of both the parent compound, sulprofos, and its oxon is essential for safe handling and accurate standard preparation.

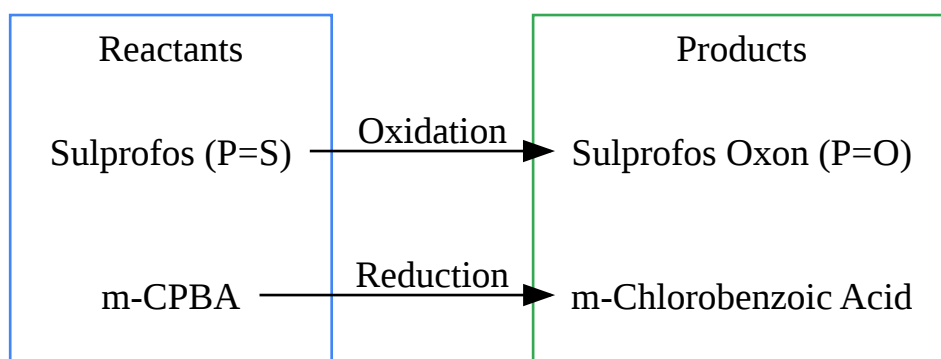
Property	Sulprofos	Sulprofos Oxon (estimated)	Reference
CAS Number	35400-43-2	Not readily available; Sulprofos sulfoxide: 34643-47-5	[1]
Molecular Formula	C ₁₂ H ₁₉ O ₂ PS ₃	C ₁₂ H ₁₉ O ₃ PS ₂	[1]
Molar Mass	322.45 g/mol	306.45 g/mol (calculated)	[1]
Appearance	Tan-colored liquid with a sulfide-like odor	Likely a colorless or pale yellow oil	[1]
Solubility	Low in water, soluble in organic solvents	Expected to have slightly higher water solubility but still be soluble in organic solvents	[1]

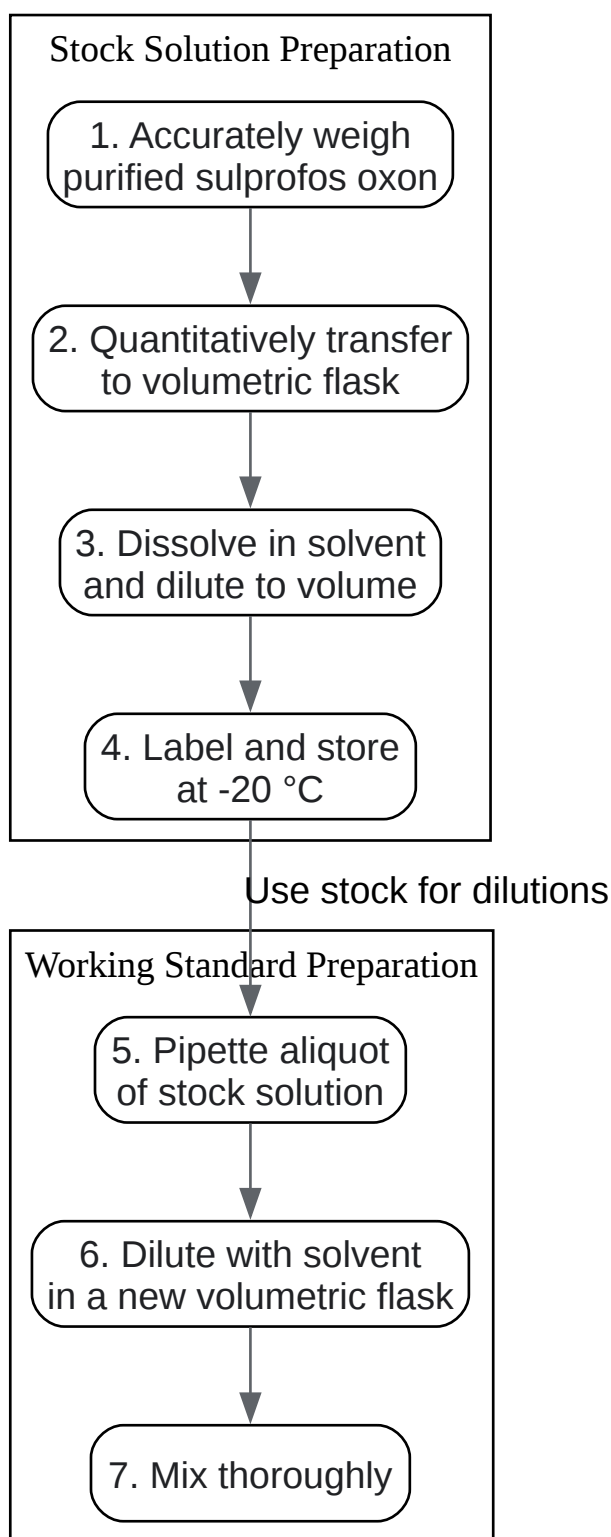
Synthesis of Sulprofos Oxon from Sulprofos

The preparation of **sulprofos oxon** involves the oxidation of the thiophosphoryl group of sulprofos. A common and effective method for this transformation is the use of meta-chloroperoxybenzoic acid (m-CPBA).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Reaction Principle

The oxygen atom from the peroxy acid is transferred to the sulfur atom of the P=S bond, converting it to a P=O bond, with the byproduct being meta-chlorobenzoic acid.





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Sources

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